

The Solubility of Butyl Ricinoleate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Butyl ricinoleate*

Cat. No.: *B087238*

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Introduction

Butyl ricinoleate (CAS No. 151-13-3), the butyl ester of ricinoleic acid, is a versatile oleochemical with a growing range of applications in pharmaceuticals, cosmetics, and as a specialty lubricant.[1] Its unique molecular structure, featuring a hydroxyl group and a carbon-carbon double bond, imparts distinct physical and chemical properties, including its solubility characteristics.[1] Understanding the solubility of **butyl ricinoleate** in various organic solvents is critical for formulation development, particularly in the context of drug delivery systems for poorly water-soluble active pharmaceutical ingredients (APIs).[1] This technical guide provides a comprehensive overview of the solubility of **butyl ricinoleate**, methods for its determination, and its synthesis.

Core Physical and Chemical Properties of Butyl Ricinoleate

A foundational understanding of **butyl ricinoleate**'s properties is essential before delving into its solubility.

Property	Value	Reference
Molecular Formula	C22H42O3	[2][3]
Molecular Weight	354.57 g/mol	
Appearance	Colorless to pale yellow oily liquid	
Boiling Point	185°C at 1 mmHg	
Melting Point	-10°C	
Density	0.919 g/cm ³	
Flash Point	115°C	
Water Solubility	Insoluble (3.051 µg/L at 25°C)	

Solubility of Butyl Ricinoleate in Organic Solvents

Precise quantitative solubility data for **butyl ricinoleate** in a wide range of organic solvents is not extensively documented in publicly available literature. However, qualitative descriptions consistently indicate its solubility in alcohols and oils.

Qualitative Solubility of Butyl Ricinoleate

Solvent	Solubility
Water	Insoluble
Alcohol	Soluble
Oils	Soluble

For the purpose of providing a quantitative context, the following table presents the solubility of a structurally similar compound, methyl ricinoleate.

Disclaimer: The following data pertains to methyl ricinoleate, not **butyl ricinoleate**. This information is provided for illustrative purposes due to the lack of available quantitative data for **butyl ricinoleate**.

Quantitative Solubility of Methyl Ricinoleate

Solvent	Concentration
Dimethylformamide (DMF)	50 mg/mL
Dimethyl sulfoxide (DMSO)	50 mg/mL
Ethanol	100 mg/mL
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL

Experimental Protocols

Determination of Solubility via the Flask Method

The following is a generalized protocol for determining the solubility of a liquid like **butyl ricinoleate** in an organic solvent. This method is adapted from the OECD Test Guideline 105 for water solubility, modified for organic solvents.

1. Materials:

- **Butyl ricinoleate** (high purity)
- Selected organic solvent (analytical grade)
- Erlenmeyer flasks with stoppers
- Constant temperature water bath or incubator
- Analytical balance
- Magnetic stirrer and stir bars
- Syringe filters (solvent-compatible, e.g., PTFE)
- Gas chromatograph (GC) or High-Performance Liquid Chromatograph (HPLC) with a suitable detector.

2. Procedure:

- Add an excess amount of **butyl ricinoleate** to a series of Erlenmeyer flasks.
- Add a known volume of the organic solvent to each flask.
- Stopper the flasks and place them in a constant temperature bath set to the desired temperature (e.g., 25°C).
- Stir the mixtures for a predetermined equilibration period (e.g., 24-48 hours) to ensure saturation.
- After equilibration, allow the solutions to stand undisturbed in the temperature bath for at least 24 hours to allow for phase separation.
- Carefully withdraw a sample from the liquid phase of each flask using a syringe, and immediately filter it through a solvent-compatible syringe filter to remove any undissolved **butyl ricinoleate**.
- Accurately dilute the filtered sample with the same organic solvent to a concentration within the calibrated range of the analytical instrument.
- Analyze the diluted samples using a pre-calibrated GC or HPLC method to determine the concentration of **butyl ricinoleate**.
- Calculate the solubility in g/100mL or other desired units.

Synthesis of Butyl Ricinoleate

Butyl ricinoleate is primarily synthesized through the esterification of ricinoleic acid with butanol. Both chemical and enzymatic routes are employed.

Chemical Esterification

This method typically involves the reaction of ricinoleic acid with butanol in the presence of an acid catalyst, such as sulfuric acid, at elevated temperatures. The reaction is driven to completion by the removal of water, a byproduct of the reaction.

Enzymatic Esterification

An environmentally friendlier alternative to chemical synthesis is the use of lipases as biocatalysts. This method proceeds under milder reaction conditions, reducing energy consumption and the formation of byproducts. Lipase-catalyzed esterification can achieve high conversion rates in organic solvents.

Visualizations

Experimental Workflow for Solubility Determination

Experimental Workflow for Solubility Determination

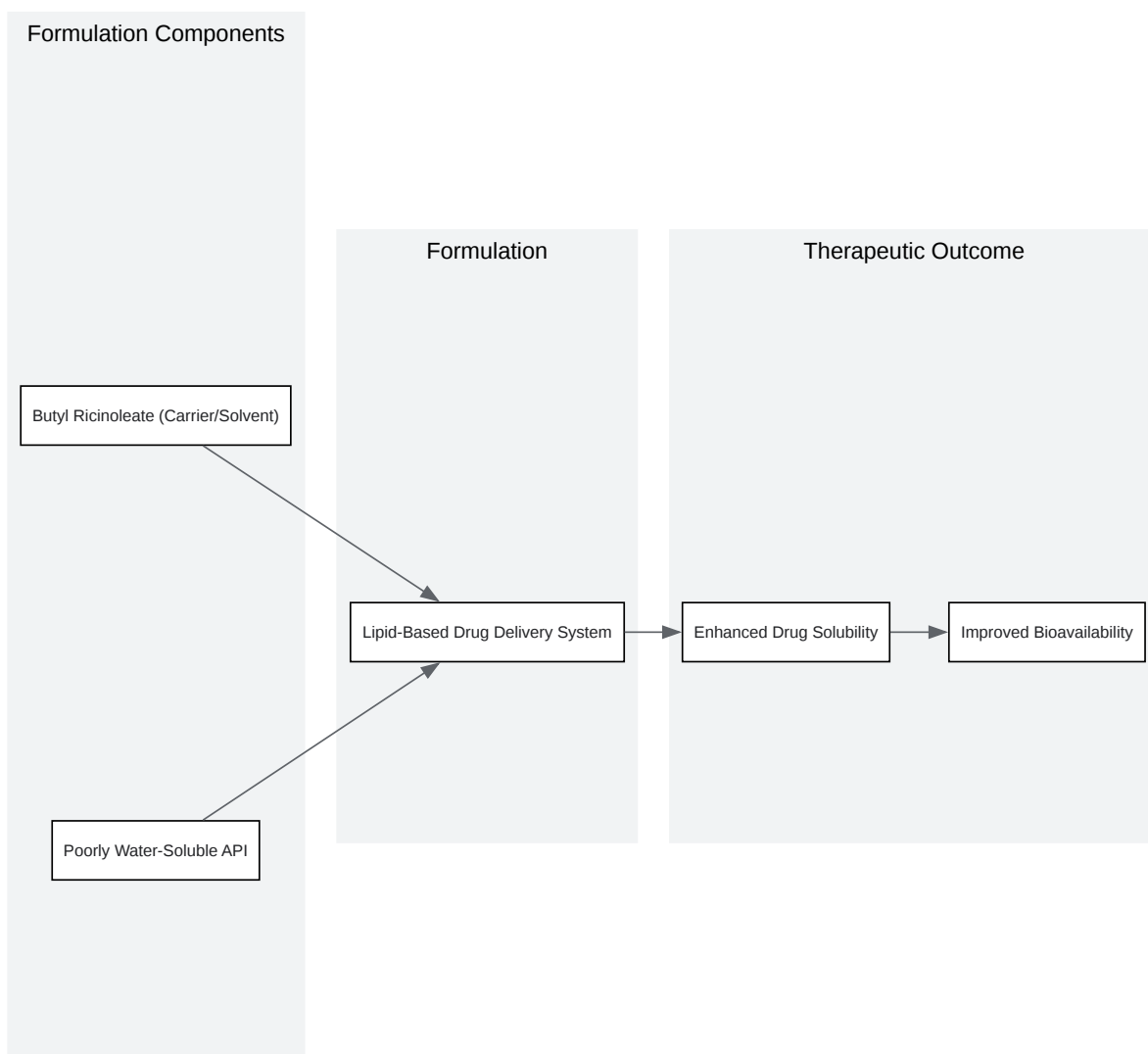


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Caption: Workflow for determining the solubility of **butyl ricinoleate**.

Logical Relationship in Drug Delivery Application

Butyl Ricinoleate in Drug Delivery

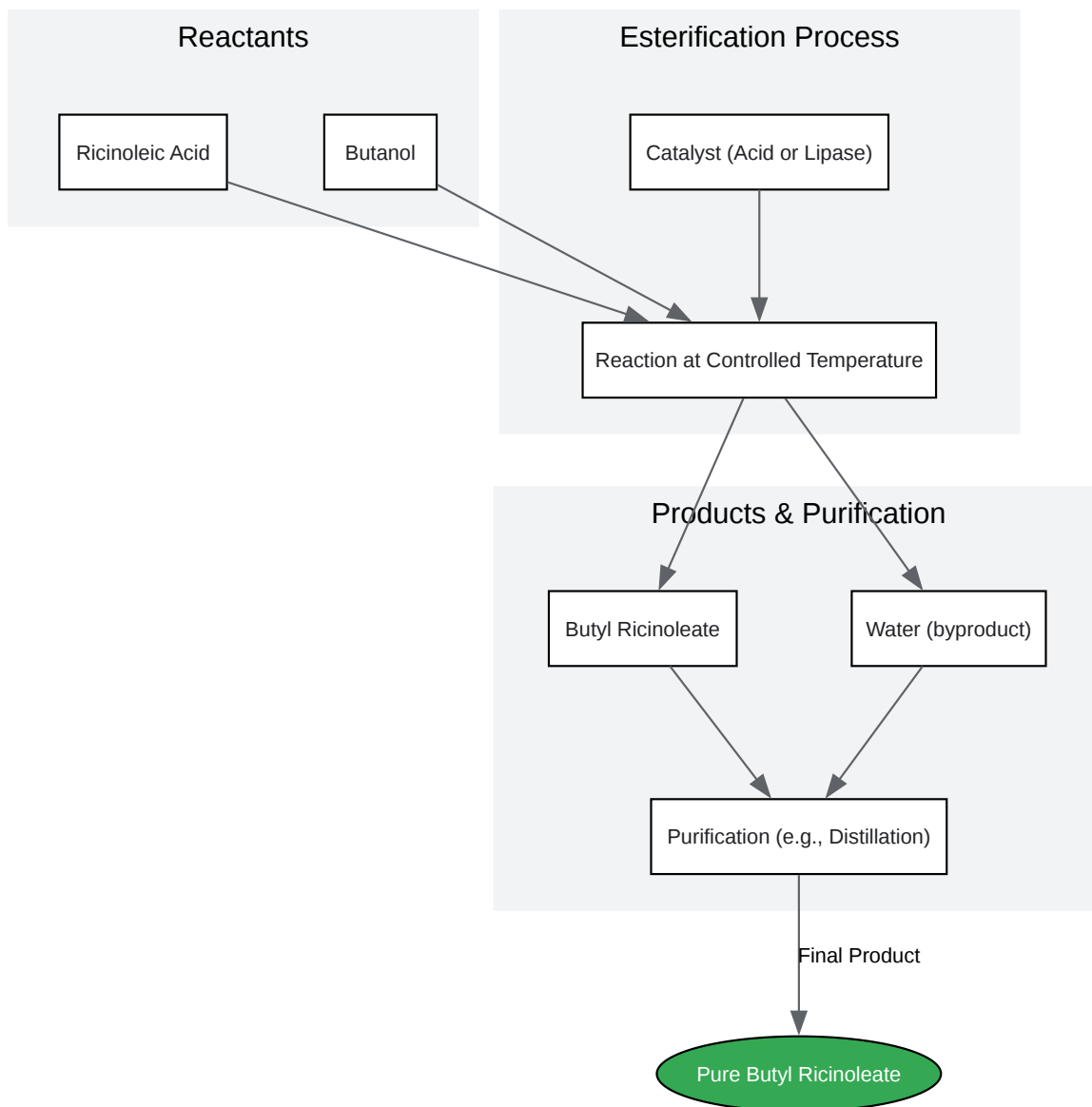


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Caption: Role of **butyl ricinoleate** in enhancing drug delivery.

Synthesis Pathway of Butyl Ricinoleate

Synthesis of Butyl Ricinoleate

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Caption: General synthesis pathway for **butyl ricinoleate**.

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